

# An In-depth Technical Guide to the Safe Handling of (1-Bromoethyl)cyclohexane

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## Compound of Interest

Compound Name: (1-Bromoethyl)cyclohexane

Cat. No.: B150787

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This guide provides comprehensive safety and handling information for **(1-Bromoethyl)cyclohexane** (CAS No. 1073-42-3), a key intermediate in various organic syntheses. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**(1-Bromoethyl)cyclohexane** is a halogenated hydrocarbon with a chiral center, making it a valuable building block in the synthesis of complex molecules.<sup>[1]</sup> Its physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C8H15Br	[1][2]
Molecular Weight	191.11 g/mol	[1][2][3]
Physical State	Liquid at room temperature	[1]
Boiling Point	70.5-71 °C (at 6 Torr)	[1][2]
Density	1.2096 g/cm <sup>3</sup> (at 25°C)	[1][2]
LogP	3.35010	[1][2]
XLogP3	3.8	[1][2][3]
Hydrogen Bond Donor Count	0	[1][2]
Hydrogen Bond Acceptor Count	0	[1][2]
Rotatable Bond Count	1	[1][2]

## Hazard Identification and GHS Classification


**(1-Bromoethyl)cyclohexane** is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.[3]

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[3]
Specific Target Organ Toxicity, Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation[3]

Signal Word: Danger[3]

Pictograms:

 alt text

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## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(1-Bromoethyl)cyclohexane** to minimize exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a full-face shield.	To protect against splashes and vapors that can cause serious eye damage.[4]
Skin Protection	Flame-resistant lab coat worn over full-length clothing. Chemically resistant gloves (e.g., nitrile or neoprene).	To prevent skin contact, which may cause irritation. A lab coat provides a barrier against spills.[4]
Respiratory Protection	Use in a well-ventilated fume hood. If ventilation is inadequate, a NIOSH/MSHA approved respirator with an organic vapor cartridge is recommended.	To prevent inhalation of vapors, which may cause respiratory irritation.[4]

## Handling and Storage

Proper handling and storage procedures are essential to maintain the quality of the chemical and prevent accidents.

Procedure	Guideline
Handling	Avoid contact with skin, eyes, and personal clothing. Wash hands thoroughly after handling. Avoid breathing fumes. Use only with adequate ventilation. Wear suitable protective clothing, gloves, and eye/face protection.[5] Keep away from heat, sparks, and open flames.[4]
Storage	Store in a tightly-closed container when not in use. Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep away from sources of ignition.[4][5]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

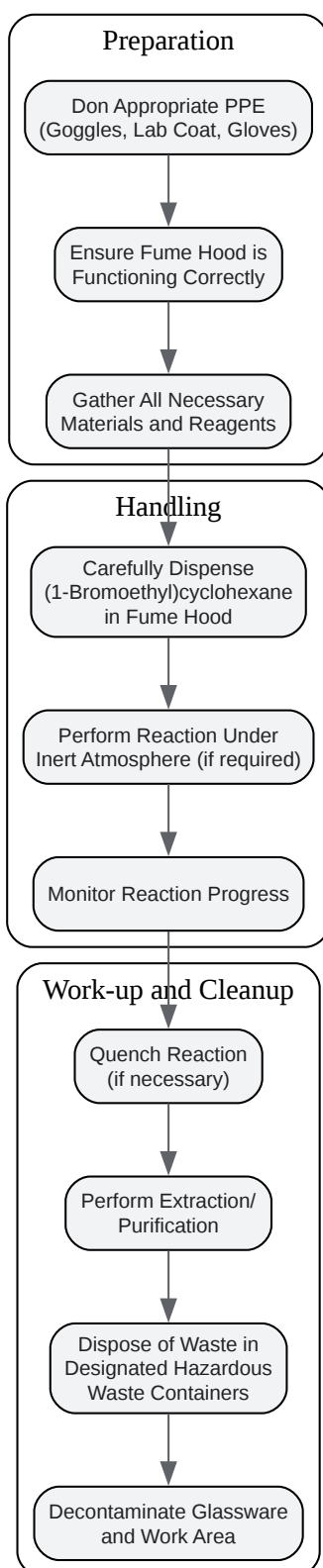
Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[5]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. Obtain medical aid immediately.[5]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately.[5]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately.[5]

## Accidental Release and Fire-Fighting Measures

Situation	Procedure
Accidental Release	Evacuate the area. Remove all sources of ignition. Wear protective equipment and keep unprotected personnel away. Ensure adequate ventilation. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal. Do not allow the spill to enter drains.[4][5]
Fire-Fighting	Use carbon dioxide, dry chemical powder, or alcohol-resistant foam. Do not use a direct water jet.[4] During a fire, irritating and highly toxic gases such as carbon oxides and hydrogen bromide may be generated.[5]

## Experimental Protocol: General Procedure for Handling (1-Bromoethyl)cyclohexane

The following is a generalized protocol for handling **(1-Bromoethyl)cyclohexane** in a laboratory setting. Specific experimental procedures should be adapted based on the nature of the reaction.

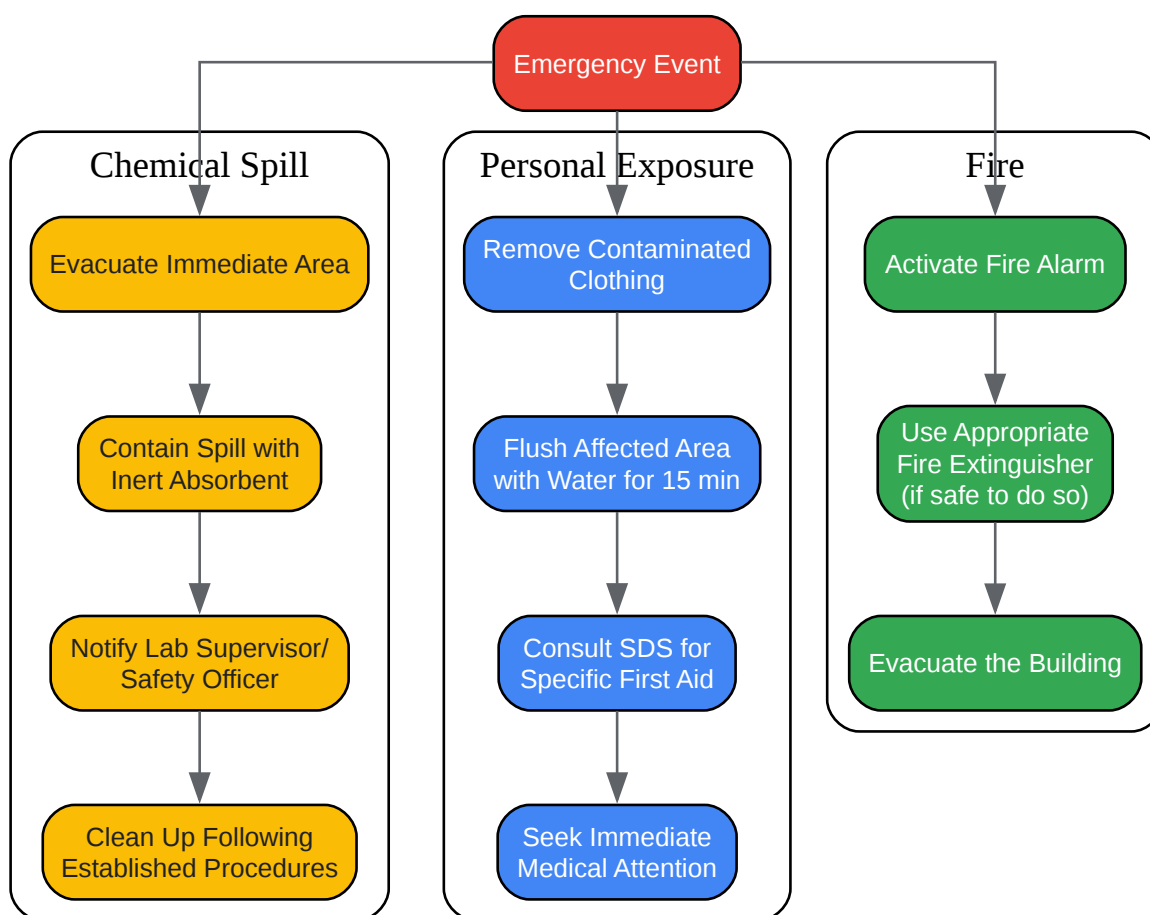


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Caption: A generalized workflow for the safe handling of **(1-Bromoethyl)cyclohexane** in a laboratory setting.

## Signaling Pathways and Logical Relationships

The following diagram illustrates the logical decision-making process in the event of an emergency involving **(1-Bromoethyl)cyclohexane**.



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Caption: A logical diagram outlining the initial response steps for different types of emergencies.

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